

thermal stability of As₂S₅ decomposition temperature

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Compound Focus: Arsenic pentasulfide

CAS No.: 1303-34-0

Cat. No.: S613335

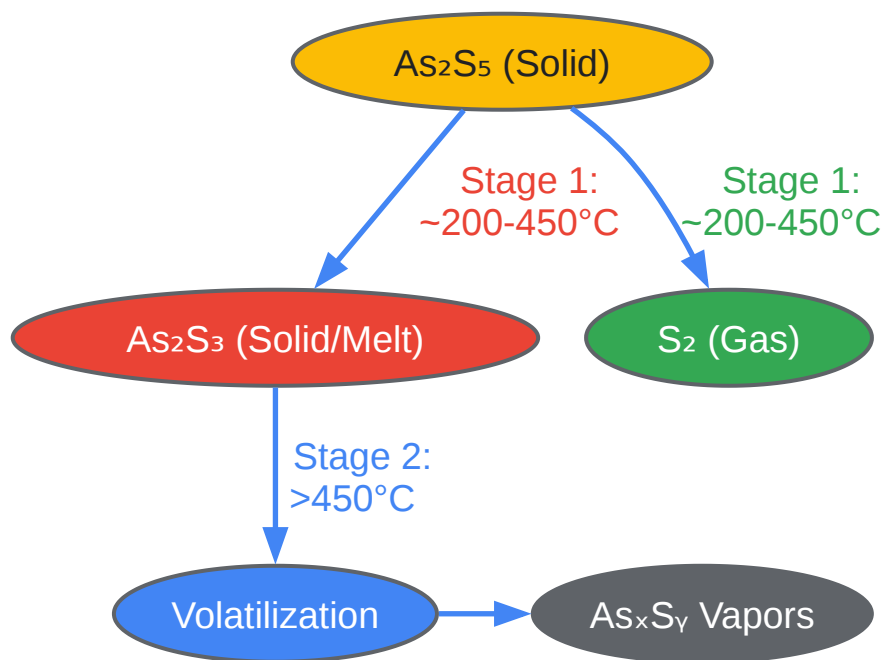
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Thermal Decomposition Data and Mechanism

The thermal decomposition of As₂S₅ in an inert atmosphere is a complex, multi-stage process. The table below summarizes key data and findings from experimental studies.

Parameter	Details & Values
Overall Mass Loss Completion	Between 500°C and 575°C (for heating rates of 5-20°C/min) [1]
Initial Slow Decomposition	Starts at ~200°C , corresponds to formation of As₂S₃ (21% mass loss) [1]
Rapid Volatilization	Begins at ~450°C , involves rapid volatilization of molten arsenic sulfides [1]
Apparent Activation Energy (E _a)	105–136 kJ/mol (determined by Friedman method) [1]
Primary Decomposition Reaction	$\text{As}_2\text{S}_5 (\text{s}) \rightarrow \text{As}_2\text{S}_3 (\text{s/l}) + \text{S}_2 (\text{g})$ [1]

The decomposition pathway can be visualized as a two-stage process, leading to the eventual vaporization of the material.



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Diagram: Proposed two-stage thermal decomposition pathway of As_2S_5 in an inert atmosphere.

Key Experimental Protocols

The data presented is primarily derived from thermogravimetric analysis (TGA) under controlled conditions.

Material and Preparation

- **Sample:** Commercially sourced As_2S_5 powder (99.8% purity, P_{80} particle size of 232 μm) [1].
- **Dilution:** For non-isothermal TGA, the sample is often homogeneously diluted with alumina (Al_2O_3) at a 25:75 ($\text{As}_2\text{S}_5:\text{Al}_2\text{O}_3$) ratio by mass. This prevents experimental artifacts from violent gas release and particle ejection [1].

Thermogravimetric Analysis (TGA)

- **Equipment:** Use a simultaneous thermal analyzer (e.g., NETZSCH Jupiter STA) capable of TGA and Differential Thermal Analysis (DTA) [1].
- **Atmosphere:** Pure nitrogen (N₂) at a constant flow rate (e.g., 20 mL/min) to maintain an inert environment [1].
- **Procedure:**
 - Load the diluted sample (e.g., 60 mg) into a crucible [1].
 - Heat the sample from room temperature to 700°C at multiple, constant heating rates (e.g., 5, 10, 15, and 20 °C/min) [1].
 - Record mass loss (TG curve) and the rate of mass loss (DTG curve) as functions of temperature [1].

Kinetic Analysis

- **Data Processing:** The data from multiple heating rates is analyzed using model-free methods to determine kinetic parameters like activation energy (E_a) [1].
- **Common Methods:**
 - **Kissinger Method:** Uses the temperature at which the maximum rate of mass loss (T_{max}) occurs for each heating rate [1].
 - **Ozawa Method:** An iso-conversional method that evaluates the activation energy at different degrees of conversion [1].
 - **Friedman Method:** Another differential iso-conversional method widely used for complex reactions [1].

Important Considerations for Researchers

- **Atmosphere is Critical:** The decomposition behavior and products can change dramatically in an oxidizing versus an inert atmosphere. The data above is specific to neutral (N₂) conditions [1].
- **Heating Rate Influence:** Faster heating rates shift the observed decomposition temperatures to higher values. The reported range of 500-575°C for complete conversion accounts for this effect across different heating rates [1].
- **Pharmaceutical Context:** While As₂S₅ itself is studied for its thermal properties, other arsenic sulfides like **As₄S₄** (realgar) are more commonly investigated for anti-cancer applications [2] [3]. These compounds are noted for being less toxic than arsenic trioxide (As₂O₃) while still showing efficacy in inducing apoptosis in cancer cells [2].

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